

# Technical Guide: Safety and Handling Precautions for Ethyl 2-bromothiazole-4-carboxylate

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## Compound of Interest

**Compound Name:** *Ethyl 2-bromothiazole-4-carboxylate*

**Cat. No.:** B012237

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This technical guide provides comprehensive safety and handling information for **Ethyl 2-bromothiazole-4-carboxylate** (CAS No. 100367-77-9). The following sections detail the chemical's properties, associated hazards, recommended handling procedures, and emergency protocols to ensure its safe use in a laboratory setting.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl 2-bromothiazole-4-carboxylate** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrNO <sub>2</sub> S	<a href="#">[1]</a>
Molecular Weight	236.09 g/mol	<a href="#">[1]</a>
Appearance	Powder	<a href="#">[1]</a>
Melting Point	67-71 °C	<a href="#">[1]</a>
Flash Point	> 110 °C (> 230 °F)	<a href="#">[1]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a>

## Hazard Identification and Classification

**Ethyl 2-bromothiazole-4-carboxylate** is classified as a substance with potential health hazards. A summary of its hazard classification is provided in Table 2.

Hazard Class	Category	Precautionary Statement	Reference
Acute toxicity, Oral	Category 4	P264, P270, P301+P312, P501	<a href="#">[2]</a>
Acute toxicity, Dermal	Category 4	P280, P302+P352, P312, P362+P364, P501	<a href="#">[2]</a>
Skin irritation	-	P264, P280, P302+P352, P332+P313, P362+P364	<a href="#">[2]</a>
Eye irritation	-	P264, P280, P305+P351+P338, P337+P313	<a href="#">[2]</a>
Specific target organ toxicity, single exposure (respiratory tract irritation)	-	P261, P271, P304+P340, P312, P403+P233, P405, P501	<a href="#">[2]</a>

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when handling **Ethyl 2-bromothiazole-4-carboxylate**.

## Personal Protective Equipment (PPE)

A fundamental aspect of safe handling involves the consistent use of appropriate personal protective equipment.



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Caption: Required Personal Protective Equipment Workflow.

## Handling Procedures

- Ventilation: Always handle **Ethyl 2-bromothiazole-4-carboxylate** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or vapors.[\[2\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing by wearing the appropriate PPE. [\[2\]](#)
- Grounding: For procedures that may generate static electricity, ensure that containers and receiving equipment are properly grounded and bonded.
- Tools: Use non-sparking tools when handling the solid material.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[2\]](#)

## Storage Conditions

Proper storage is crucial to maintain the integrity and stability of the compound.

- Container: Keep the container tightly closed in a dry and cool place.[\[2\]](#)
- Inert Atmosphere: For long-term storage and to maintain product quality, store under an inert atmosphere.[\[2\]](#)
- Light and Moisture: Protect from light and moisture.[\[2\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[2\]](#)

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

### First-Aid Measures

Exposure Route	First-Aid Protocol	Reference
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.	[2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.	[2]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[3]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), sulfur oxides, and hydrogen bromide.[2][3]

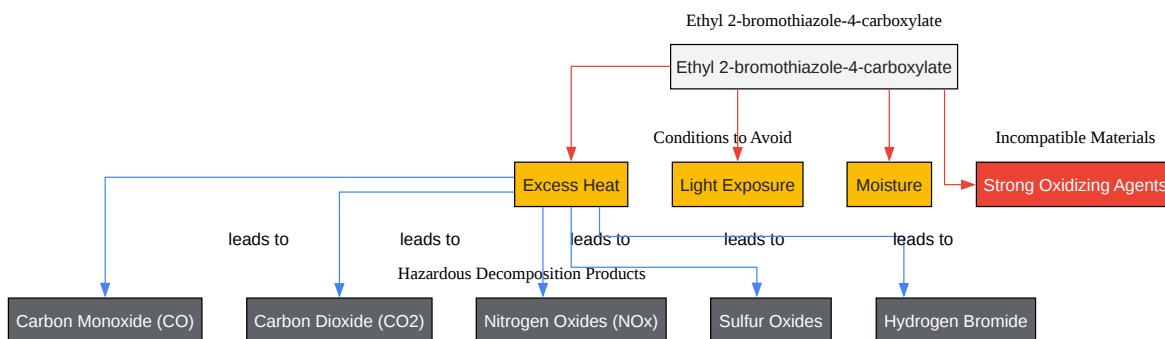
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[2]

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Keep in suitable, closed containers for disposal.[2]

## Stability and Reactivity

Understanding the chemical stability and reactivity is essential for preventing hazardous situations.



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Caption: Potential Reactivity and Decomposition Pathways.

- Reactivity: No information available.
- Chemical Stability: Stable under recommended storage conditions.[3]
- Conditions to Avoid: Incompatible products, excess heat, and dust formation.[3] Protect from light and moisture.[2]
- Incompatible Materials: Strong oxidizing agents.[2]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, sulfur oxides, and hydrogen bromide.[2][3]

## Toxicological Information

The toxicological properties have not been fully investigated. The available data suggests the following:

Toxicity Type	Value
Acute Oral Toxicity	Category 4 (ATE = 300 - 2000 mg/kg)[2]
Acute Dermal Toxicity	Category 4 (ATE = 1000 - 2000 mg/kg)[2]

## Disposal Considerations

Waste materials should be disposed of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.[2] Contaminated packaging should be treated as the product itself.

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## References

- 1. Ethyl 2-bromothiazole-4-carboxylate 96 100367-77-9 [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.fr [fishersci.fr]
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